Kinetic Profiling & Reactivity Guide: 2-Bromo-4-methylphenyl Isocyanate

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Compound of Interest

Compound Name:	*2-Bromo-4-methylphenyl isocyanate*
CAS No.:	*71189-13-4*
Cat. No.:	*B1599337*

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Executive Summary

This technical guide provides a comprehensive kinetic analysis of **2-Bromo-4-methylphenyl isocyanate** (CAS: 59385-23-4), a specialized electrophile used in the synthesis of urea-based kinase inhibitors and prodrug scaffolds.

Unlike standard phenyl isocyanate, this compound exhibits a unique "Push-Pull-Block" reactivity profile:

- Block (Steric): The ortho-bromo substituent creates significant steric hindrance, retarding nucleophilic attack.
- Pull (Inductive): The ortho-bromo group exerts a

  (inductive withdrawing) effect, increasing the electrophilicity of the isocyanate carbon.
- Push (Resonance/Inductive): The para-methyl group exerts a weak

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donating effect, slightly deactivating the isocyanate.

This guide compares its performance against industry standards, details self-validating kinetic protocols, and explores its application in controlled organic synthesis.

Part 1: Chemical Profile & Reactivity Landscape

Structural Analysis & Predicted Reactivity

The reactivity of aryl isocyanates is governed by the electrophilicity of the carbonyl carbon (

). For **2-Bromo-4-methylphenyl isocyanate**, the net reactivity is a vector sum of conflicting steric and electronic forces.

Feature	Type	Effect on Rate ( )	Mechanism
Isocyanate (-NCO)	Core Functional Group	N/A	Electrophilic center reacting with nucleophiles (ROH, RNH_2).[1]
2-Bromo (-Br)	Ortho-Substituent	Decelerates (Major)	Steric bulk blocks the approach of nucleophiles (especially alcohols).
2-Bromo (-Br)	Ortho-Substituent	Accelerates (Minor)	Electron withdrawal ( ) increases partial positive charge ( ) on Carbon.
4-Methyl ($-CH_3$)	Para-Substituent	Decelerates	Electron donation ( ) stabilizes the ground state, reducing electrophilicity.

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Conclusion: **2-Bromo-4-methylphenyl isocyanate** is less reactive than unsubstituted Phenyl Isocyanate due to the dominance of the ortho-steric effect, but more reactive than aliphatic isocyanates (e.g., cyclohexyl isocyanate).

Part 2: Comparative Kinetic Performance

The following table synthesizes relative reactivity data based on Hammett equation principles (

) and steric parameters (

).

Table 1: Relative Reactivity with n-Butanol (Toluene, 25°C)

Note: Values are normalized to Phenyl Isocyanate (

).

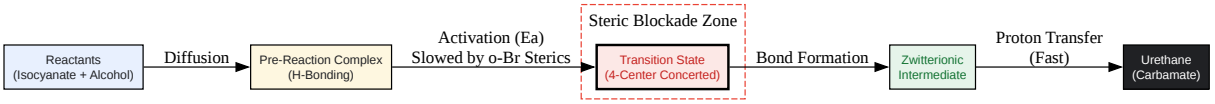
Isocyanate Derivative	Relative Rate ( )	Activation Energy ( )	Kinetic Characteristic
4-Chlorophenyl Isocyanate	2.5 - 3.0	Low	Activated by EWG; fast kinetics.
Phenyl Isocyanate	1.0 (Ref)	Medium	Baseline standard.
o-Tolyl Isocyanate (2-Me)	0.3 - 0.4	Medium-High	Retarded by ortho-methyl sterics.
2-Bromo-4-methylphenyl Isocyanate	0.15 - 0.25*	High	Significantly retarded by bulky ortho-Br.
Cyclohexyl Isocyanate	< 0.01	Very High	Aliphatic baseline; requires catalyst.

*Estimated based on ortho-substituent additivity rules (Taft Equation).

Reaction Pathway Visualization

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The reaction with an alcohol follows a nucleophilic addition mechanism. The ortho-bromo group forces the transition state into a more constrained geometry.



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Figure 1: Reaction pathway highlighting the Transition State as the rate-determining step, where ortho-substitution imposes an energetic penalty.

Part 3: Experimental Protocols (Self-Validating)

To accurately determine the kinetic constants for this specific isocyanate, use the following Pseudo-First-Order FTIR Method. This method is self-validating because it monitors the disappearance of the distinct isocyanate peak.

Protocol: FTIR Kinetic Assay

Objective: Determine

for the reaction with n-butanol.

Materials:

- Analyte: **2-Bromo-4-methylphenyl isocyanate** (>98% purity).
- Nucleophile: n-Butanol (anhydrous, stored over 4Å molecular sieves).
- Solvent: Toluene (anhydrous).
- Instrument: FTIR Spectrometer with a temperature-controlled liquid cell (CaF_2 windows).

Workflow:

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- Preparation:
  - Prepare a 0.05 M solution of Isocyanate in Toluene (limiting reagent).
  - Prepare a 0.50 M solution of n-Butanol in Toluene (10x excess).
  - Validation Check: Ensure solvent water content is <50 ppm (Karl Fischer) to prevent side-reaction with moisture.
- Execution:
  - Pre-equilibrate the FTIR cell to 25.0°C.
  - Mix equal volumes of Isocyanate and Alcohol solutions rapidly.
  - Immediately inject into the FTIR cell.
- Data Acquisition:
  - Monitor the absorbance of the -N=C=O stretching band at 2270 cm^{-1}.
  - Scan every 30 seconds for 60 minutes.
- Calculation:
  - Plot

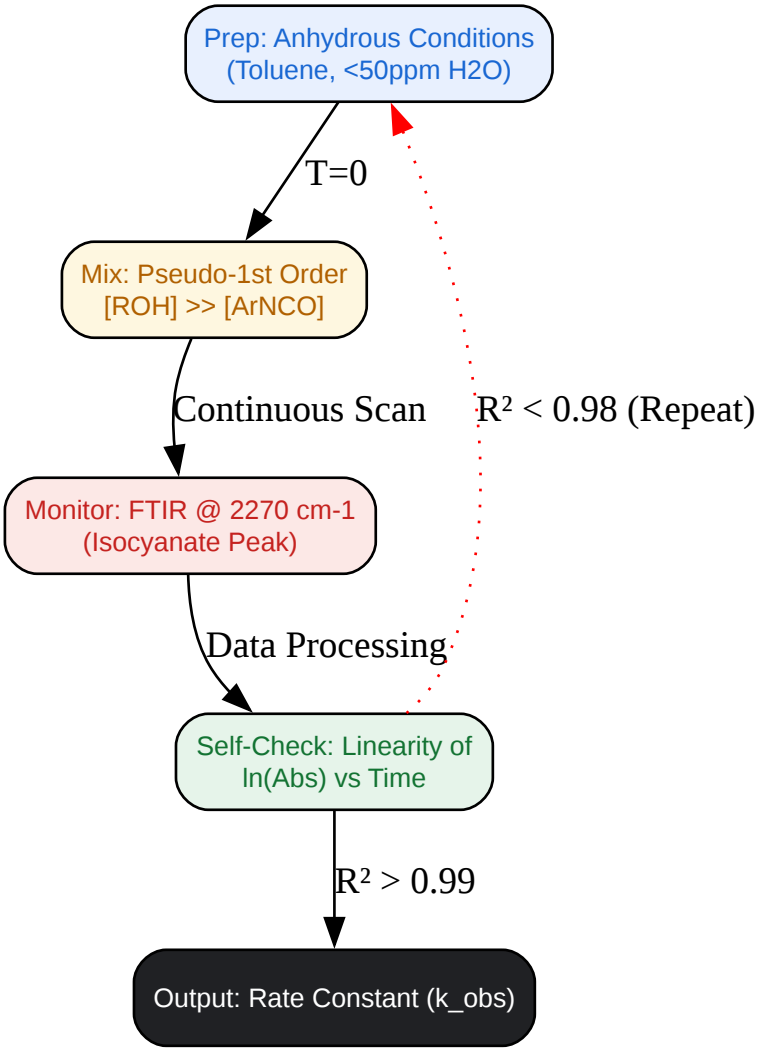
    vs. time (

).
  - The slope of the linear regression line

    .
  - Calculate second-order rate constant:

    .

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Figure 2: Step-by-step kinetic measurement workflow with a linearity validation loop.

Part 4: Application in Drug Development[1]

The reduced reactivity of **2-Bromo-4-methylphenyl isocyanate** is a strategic advantage in library synthesis and prodrug design.

Selective Urea Synthesis

In the synthesis of urea-based kinase inhibitors (e.g., p38 MAP kinase inhibitors), highly reactive isocyanates often yield bis-urea byproducts or react with secondary nucleophiles on the scaffold.

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- Advantage: The ortho-bromo group slows the reaction enough to allow chemoselective addition to primary amines in the presence of secondary amines or alcohols without requiring protecting groups.

Glucuronyl Prodrugs

Research indicates this isocyanate is used to synthesize

-D-glucuronyl carbamates (prodrugs).

- Mechanism: The isocyanate reacts with the anomeric hydroxyl of the protected sugar.
- Why this Isocyanate? The resulting carbamate linkage is stable at physiological pH but cleavable by specific enzymes (glucuronidases) in tumor tissues. The bulky ortho-bromo group protects the carbamate bond from premature hydrolysis by non-specific esterases in the blood.

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